

# An In-depth Technical Guide to Benzyl Salicylate-d4: Properties, Synthesis, and Application

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## Compound of Interest

Compound Name: *Benzyl Salicylate-d4*

Cat. No.: *B569964*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Benzyl Salicylate-d4**, a deuterated analog of Benzyl Salicylate. This document details its application as an internal standard in analytical methodologies, outlines a probable synthesis route, and explores the biological activity of its non-deuterated counterpart. The information is presented to support researchers and professionals in the fields of analytical chemistry, drug development, and toxicology.

## Core Chemical and Physical Properties

**Benzyl Salicylate-d4** is a stable, isotopically labeled form of Benzyl Salicylate, a widely used fragrance ingredient and UV absorber in cosmetic products. The incorporation of four deuterium atoms on the salicylate ring provides a distinct mass difference, making it an excellent internal standard for quantitative analysis by mass spectrometry.

## Benzyl Salicylate-d4

Property	Value	Reference
Chemical Name	Benzyl 2-hydroxybenzoate-3,4,5,6-d4	
Synonyms	Benzyl Salicylate-d4; 2-Hydroxybenzoic Acid Phenylmethyl Ester-d4	
CAS Number	1219802-40-0	
Molecular Formula	C <sub>14</sub> H <sub>8</sub> D <sub>4</sub> O <sub>3</sub>	
Molecular Weight	232.27 g/mol	
Appearance	Clear Colourless to Pale Yellow Oil	
Storage	2-8°C Refrigerator	

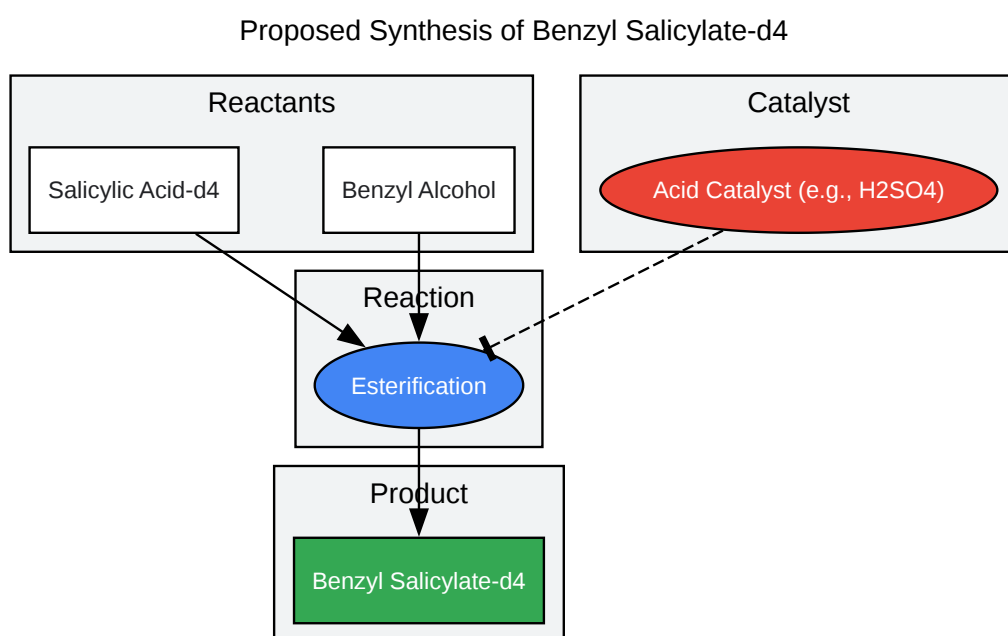
## Benzyl Salicylate (Non-deuterated)

Property	Value	Reference
CAS Number	118-58-1	
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O <sub>3</sub>	
Molecular Weight	228.24 g/mol	
Appearance	Colorless, viscous liquid	[1]
Melting Point	24 °C	[1]
Boiling Point	335 °C	[1]
Density	1.179 g/cm <sup>3</sup>	[1]
Refractive Index	~1.581	
Solubility	Slightly soluble in water; soluble in ethanol and oils.	

## Synthesis of Benzyl Salicylate-d4

While a specific detailed protocol for the synthesis of **Benzyl Salicylate-d4** is not readily available in the reviewed literature, the most logical and common method would involve the esterification of deuterated salicylic acid (Salicylic Acid-d4) with benzyl alcohol. This standard organic chemistry reaction is widely used for the synthesis of salicylates.

The proposed synthesis workflow is illustrated below:



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Proposed synthesis of **Benzyl Salicylate-d4**.

## Experimental Protocol: Quantification of Benzyl Salicylate using Benzyl Salicylate-d4 as an Internal Standard

**Benzyl Salicylate-d4** is ideally suited as an internal standard for the accurate quantification of Benzyl Salicylate in complex matrices such as skin and hair samples. The following is a detailed methodology adapted from a validated GC-MS/MS method.

## Sample Preparation and Extraction

- **Spiking:** To each sample, add a known concentration of **Benzyl Salicylate-d4** solution (internal standard).
- **Extraction:** Perform solvent extraction of the samples. The choice of solvent will depend on the sample matrix (e.g., ethyl acetate for skin swabs).
- **Vortexing and Centrifugation:** Vortex the samples to ensure thorough mixing and then centrifuge to separate the organic layer.
- **Evaporation and Reconstitution:** Evaporate the organic solvent to dryness under a gentle stream of nitrogen. Reconstitute the residue in a suitable solvent for GC-MS/MS analysis.

## GC-MS/MS Analysis

- **Instrumentation:** A gas chromatograph coupled with a triple quadrupole mass spectrometer (GC-MS/MS).
- **Ionization Mode:** Electron Ionization (EI).
- **Analysis Mode:** Multiple Reaction Monitoring (MRM) for enhanced selectivity and sensitivity.

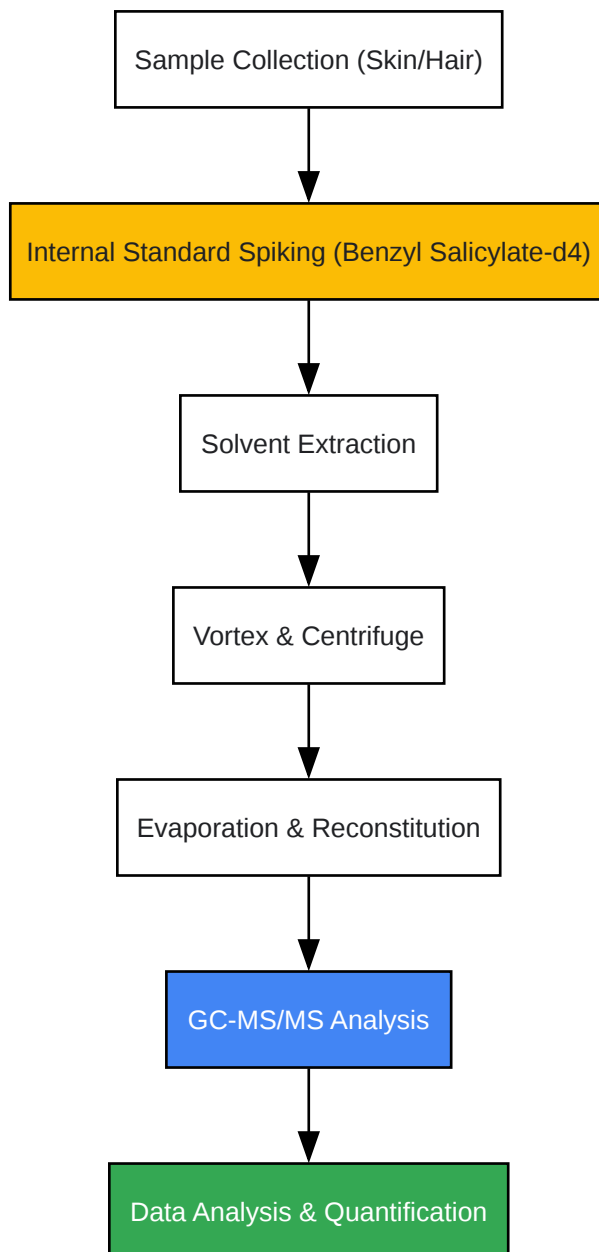
## Mass Spectrometric Parameters

The following mass transitions are monitored for the quantification and confirmation of Benzyl Salicylate and its deuterated internal standard:

Analyte	Transition (m/z)	Type
Benzyl Salicylate	285 → 91	Quantifier
210 → 181	Qualifier	
Benzyl Salicylate-d4	289 → 91	Quantifier
214 → 185	Qualifier	

The workflow for this analytical method is depicted in the following diagram:

## Workflow for Quantification of Benzyl Salicylate



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Analytical workflow for Benzyl Salicylate quantification.

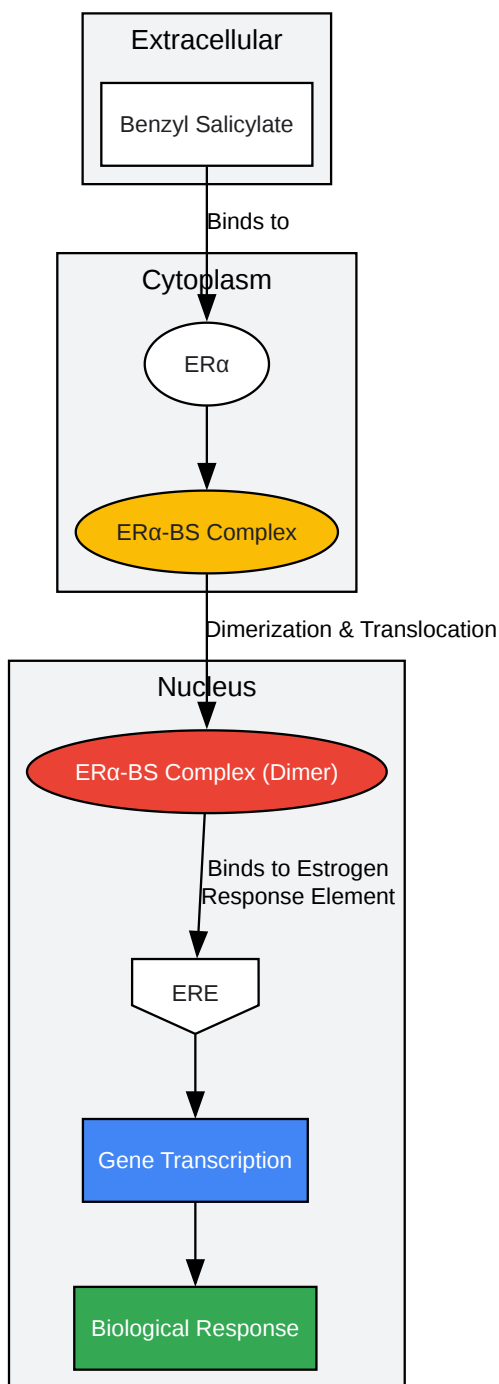
## Biological Activity of Benzyl Salicylate

While **Benzyl Salicylate-d4** is primarily used as an analytical standard, the biological activity of the non-deuterated compound is of interest in toxicology and drug development. Benzyl Salicylate has been identified as a weak endocrine disruptor, exhibiting partial agonistic activity towards the estrogen receptor alpha (ER $\alpha$ ).

## Estrogenic Signaling Pathway

The mechanism of action for estrogenic compounds involves binding to the estrogen receptor, which then translocates to the nucleus and acts as a transcription factor, modulating the expression of target genes. The simplified signaling pathway is as follows:

## Simplified Estrogenic Signaling Pathway of Benzyl Salicylate

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Estrogenic signaling of Benzyl Salicylate.



It is important to note that while Benzyl Salicylate can activate this pathway, its potency is significantly lower than that of the endogenous hormone, 17 $\beta$ -estradiol.

## Conclusion

**Benzyl Salicylate-d4** is an indispensable tool for the accurate and reliable quantification of Benzyl Salicylate in various matrices. This guide provides essential technical information, including its chemical and physical properties, a proposed synthesis method, and a detailed analytical protocol for its use as an internal standard. Furthermore, an understanding of the biological activity of the parent compound, Benzyl Salicylate, is crucial for interpreting toxicological and pharmacological data. The information and diagrams presented herein are intended to serve as a valuable resource for researchers and professionals in related scientific disciplines.

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## References

- 1. files.core.ac.uk [files.core.ac.uk]
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